

Reproducibility of experiments with 2-Chloro-N-(4-fluorophenyl)nicotinamide

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Compound of Interest

Compound Name: 2-Chloro-N-(4-fluorophenyl)nicotinamide

CAS No.: 57841-99-3

Cat. No.: B2964332

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Reproducibility Guide: 2-Chloro-N-(4-fluorophenyl)nicotinamide

Executive Summary & Product Profile

2-Chloro-N-(4-fluorophenyl)nicotinamide is a functionalized pyridine building block. Its core utility lies in the 2-chloro position, which serves as an electrophilic handle for introducing complex amines or ethers via S_NAr or transition-metal-catalyzed cross-coupling.

- **Primary Application:** Synthesis of biaryl ether/amine inhibitors (e.g., P2X7 antagonists, HIV-1 RT inhibitors).
- **Critical Reproducibility Factor:** The balance between reactivity (displacement of Cl) and stability (resistance to amide hydrolysis or oligomerization).
- **Common Failure Mode:** Incomplete conversion in S_NAr reactions due to poor solubility or competitive hydrolysis of the amide bond under basic conditions.

Comparative Performance Matrix

The following table compares the 2-Chloro scaffold against its halogenated alternatives (2-Fluoro and 2-Bromo variants) to assist in experimental design.

Feature	2-Chloro (Standard)	2-Fluoro (Alternative)	2-Bromo (Alternative)
SNAr Reactivity	Moderate (Requires heat/strong base)	High (Rapid at lower temps)	Low (Poor SNAr substrate)
Pd-Catalysis Utility	Low (Sluggish oxidative addition)	Very Low	High (Excellent for Suzuki/Buchwald)
Hydrolytic Stability	Moderate	Low (Prone to rapid hydrolysis)	High
Cost Efficiency	High (Most economical)	Low (Expensive precursor)	Moderate
Reproducibility Risk	Variable Yields (Temp. sensitive)	High Purity (Clean reaction)	Consistent (Robust coupling)

Technical Deep Dive: Mechanisms of Variability

A. The SNAr Reactivity Threshold

The 2-chloro substituent is activated by the electron-withdrawing nature of the pyridine nitrogen and the ortho-amide group. However, reproducibility issues often arise because the chloride is a mediocre leaving group compared to fluoride.

- **Causality:** Incomplete reaction often results from using weak bases (e.g., K_2CO_3) in non-polar solvents.
- **Optimization:** The use of Cs_2CO_3 in polar aprotic solvents (DMF or DMSO) significantly enhances reproducibility by improving the solubility of the carbonate base, facilitating the deprotonation of the nucleophile.

B. Hydrolytic Instability (The Amidase Trap)

Researchers using this compound in biological buffers or whole-cell assays must be aware of its susceptibility to enzymatic hydrolysis.

- Mechanism: Amidases (EC 3.5.1.[1]4) can hydrolyze the amide bond, releasing 2-chloronicotinic acid and 4-fluoroaniline. This degradation mimics inhibition in some assays or causes toxicity due to the aniline release.
- Detection: A sudden drop in pH or the appearance of a new peak at ~3.5 min (HPLC, acidic method) indicates hydrolysis.

Validated Experimental Protocols

Protocol A: High-Fidelity Stock Solution Preparation

Objective: To prevent precipitation-induced concentration errors in biological assays.

- Solvent Choice: Use anhydrous DMSO (Grade: $\geq 99.9\%$, stored over molecular sieves).
 - Why: Water content $>0.1\%$ promotes slow hydrolysis of the chloro-pyridine during storage.
- Dissolution: Weigh 10 mg of compound into a glass vial. Add DMSO to reach 10 mM. Vortex for 30 seconds.
 - Visual Check: Solution must be clear and colorless. Any turbidity implies oligomerization.
- Storage: Aliquot into single-use amber tubes. Store at -20°C .
 - Shelf Life: 3 months. Discard if freeze-thaw cycles exceed 3.

Protocol B: Optimized SNAr Coupling (Synthesis)

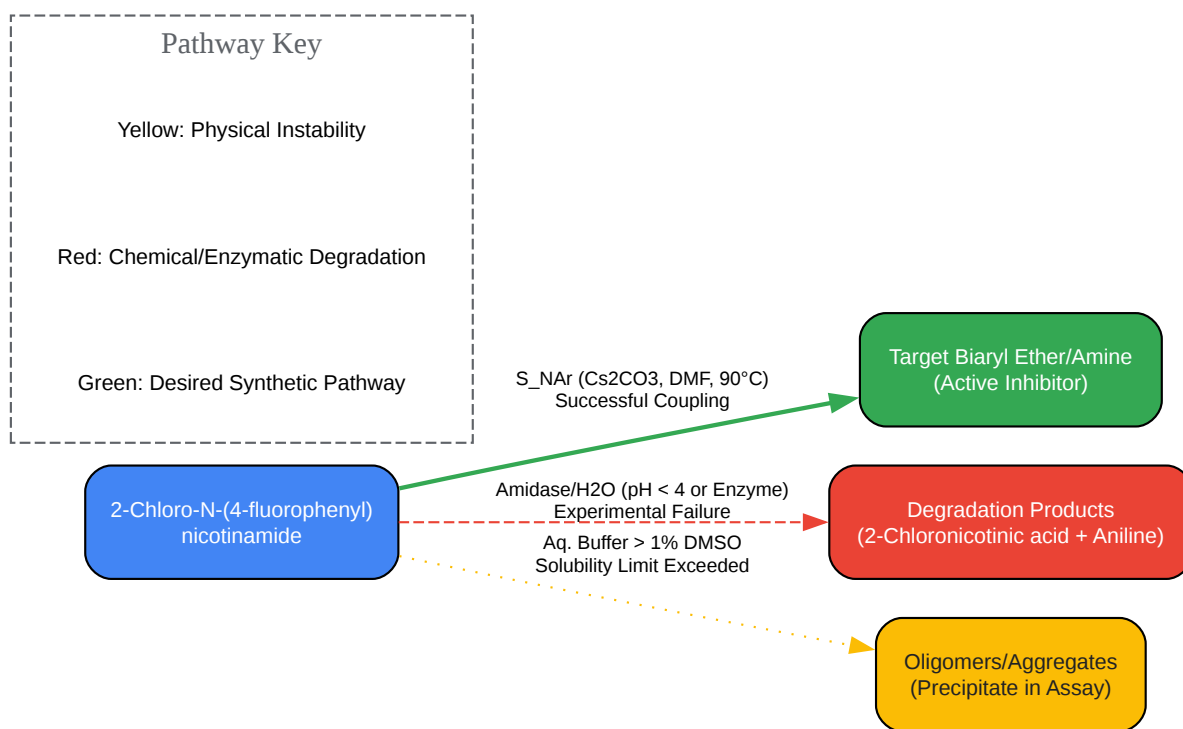
Objective: To achieve $>90\%$ yield with high reproducibility when coupling with phenols or anilines.

- Reagents:
 - Substrate: **2-Chloro-N-(4-fluorophenyl)nicotinamide** (1.0 equiv)
 - Nucleophile: Phenol/Amine derivative (1.2 equiv)

- Base: Cesium Carbonate (Cs_2CO_3) (2.0 equiv) - Crucial for reproducibility.
- Solvent: Anhydrous DMF (0.2 M concentration).
- Procedure:
 - Combine reagents in a dry reaction vial under Nitrogen/Argon.
 - Heat to 90°C (for phenols) or 110°C (for anilines).
 - Monitor via LC-MS at 2 hours.
- Workup:
 - Dilute with EtOAc, wash 3x with water (to remove DMF).
 - Note: Avoid acidic washes, which can protonate the pyridine and trap it in the aqueous phase.

Visualization of Reaction Pathways

The following diagram illustrates the competing pathways that dictate the reproducibility of experiments involving this scaffold.



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Caption: Figure 1. Competing reaction pathways. Success depends on promoting the S_NAr pathway (Green) while suppressing hydrolysis (Red) and precipitation (Yellow).

References

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fluoro pyridines.

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Sources

- [1. journals.asm.org \[journals.asm.org\]](https://journals.asm.org)
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